

4-(1-Aminoethyl)benzoic acid hydrochloride safety data sheet information

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Compound of Interest

Compound Name: 4-(1-Aminoethyl)benzoic acid hydrochloride

Cat. No.: B1522607

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An In-depth Technical Guide to the Safe Handling of **4-(1-Aminoethyl)benzoic acid hydrochloride**

This guide provides comprehensive safety information for **4-(1-Aminoethyl)benzoic acid hydrochloride**, tailored for researchers, scientists, and drug development professionals. The following sections detail the hazards, handling procedures, and emergency responses associated with this compound, ensuring a self-validating system of laboratory safety.

Hazard Identification and Classification

4-(1-Aminoethyl)benzoic acid hydrochloride is classified under the Globally Harmonized System (GHS) as a skin sensitizer.^[1] Understanding this classification is paramount for implementing appropriate safety measures.

- GHS Classification: Skin sensitization, Category 1.^[1]
- Signal Word: Warning.^[1]
- Hazard Statement: H317 - May cause an allergic skin reaction.^[1]

The primary hazard associated with this compound is its potential to elicit an allergic skin reaction upon contact. It is crucial to prevent skin exposure to mitigate this risk.

Precautionary Statements

The following precautionary statements are mandated by the GHS classification and are essential for safe handling:[1]

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
 - P272: Contaminated work clothing should not be allowed out of the workplace.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of water.
 - P333+P317: If skin irritation or rash occurs: Get medical help.
 - P362+P364: Take off contaminated clothing and wash it before reuse.
- Disposal:
 - P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.

Physical and Chemical Properties

While extensive data is not available in the provided resources, the following information is pertinent for handling and storage.

Property	Data
Physical State	Data not available.
Color	Data not available.
Odor	Data not available.
Melting/Freezing Point	Data not available.
Boiling Point	Data not available.

Table 1: Physical and Chemical Properties.

Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is the primary mechanism for preventing exposure and ensuring laboratory safety.

Handling

- Ventilation: Always handle **4-(1-Aminoethyl)benzoic acid hydrochloride** in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves.[\[1\]](#)
 - Clothing: Wear protective clothing to prevent skin contact.[\[1\]](#)
 - Eye/Face Protection: Use safety goggles or a face shield to protect against splashes.[\[1\]](#)
- Hygiene: Avoid contact with skin and eyes.[\[1\]](#) Wash hands thoroughly after handling.

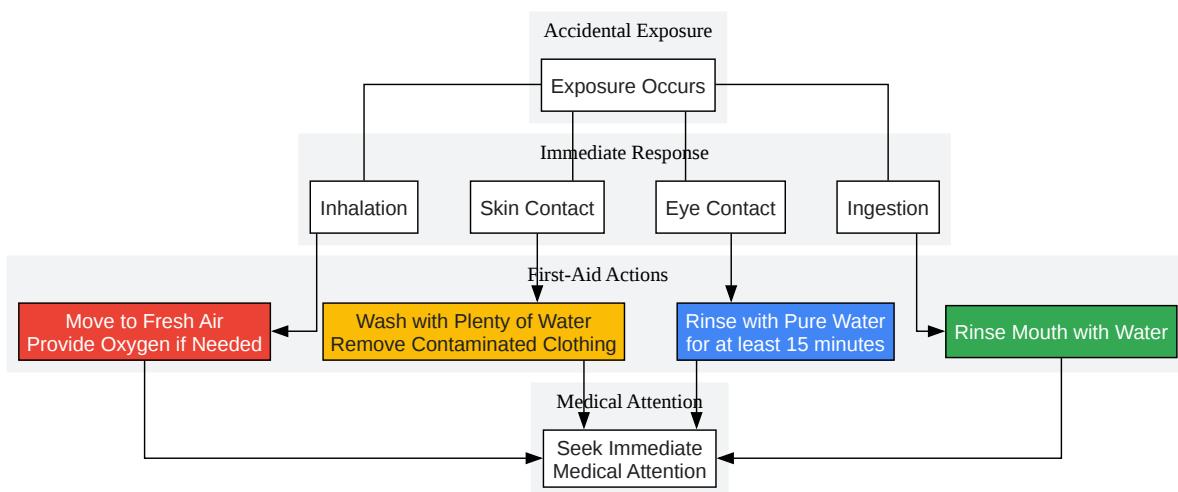
Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Incompatibilities: No specific incompatibility data is available.[\[1\]](#) However, as a general precaution, store away from strong oxidizing agents.

First-Aid and Emergency Procedures

In the event of accidental exposure, immediate and appropriate first-aid measures are critical.

Exposure Response Workflow



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Caption: Workflow for responding to accidental exposure.

Step-by-Step First-Aid Measures

- If Inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.[\[1\]](#) Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[\[1\]](#)

- Following Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation or a rash develops.[1]
- Following Eye Contact: Rinse the eyes with pure water for at least 15 minutes.[1]
- Following Ingestion: Rinse the mouth with water.[1]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus if necessary.[1]

Accidental Release

- Personal Precautions: Use personal protective equipment and avoid dust formation.[1]
- Environmental Precautions: Prevent the substance from entering drains or waterways if it is safe to do so.[1]
- Containment and Cleanup: Collect the spilled material and arrange for its disposal in accordance with local regulations.[1]

Toxicological and Ecological Information

There is currently no available data on the acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, serious eye damage/irritation, respiratory sensitization, germ cell mutagenicity, carcinogenicity, or reproductive toxicity of **4-(1-Aminoethyl)benzoic acid hydrochloride**.[1] Similarly, there is no information available regarding its ecological impact.[1]

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References

- 1. [echemi.com \[echemi.com\]](http://echemi.com)
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